

Application Notes and Protocols: Penicillin T

Minimum Inhibitory Concentration (MIC) Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Penicillin T

Cat. No.: B1218027

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Introduction

Penicillin T is a derivative of the penicillin family of beta-lactam antibiotics. Like other penicillins, its core structure contains a β -lactam ring fused to a thiazolidine ring. The general mechanism of action for penicillins involves the inhibition of bacterial cell wall synthesis. They specifically target and inhibit penicillin-binding proteins (PBPs), which are enzymes essential for the cross-linking of peptidoglycan, a critical component of the bacterial cell wall. This inhibition leads to a weakened cell wall, ultimately causing bacterial cell lysis and death. This document provides detailed protocols for determining the Minimum Inhibitory Concentration (MIC) of **Penicillin T** against various bacterial strains, a crucial step in evaluating its antimicrobial efficacy.

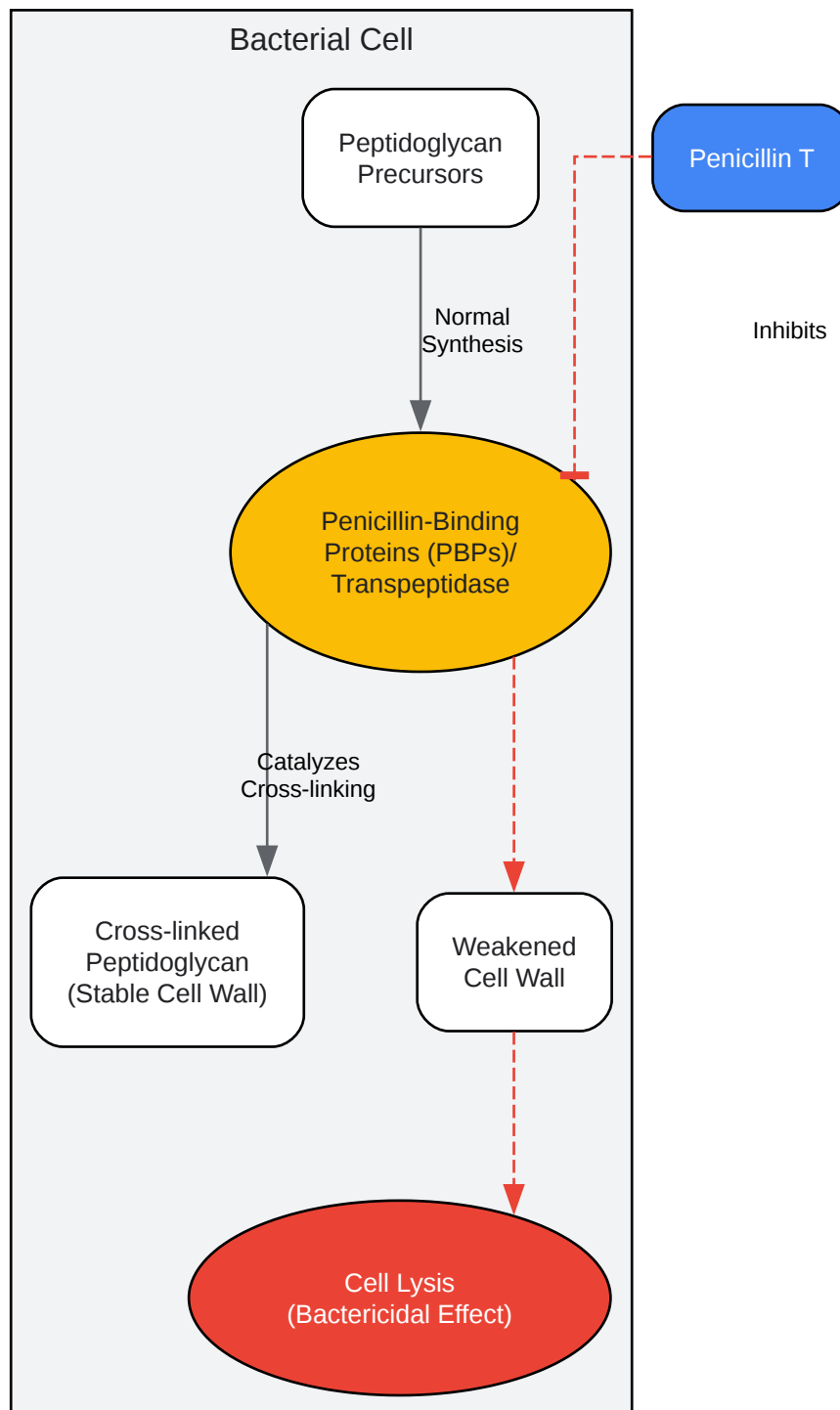
Chemical Properties of Penicillin T

Property	Value
IUPAC Name	(2S,5R,6R)-6-[[2-(4-aminophenyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid
Molecular Formula	C ₁₆ H ₁₉ N ₃ O ₄ S
Molecular Weight	349.4 g/mol

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

The primary target of **Penicillin T**, like all penicillin-class antibiotics, is the bacterial cell wall. The diagram below illustrates the general signaling pathway and mechanism of action.

Mechanism of Penicillin Action

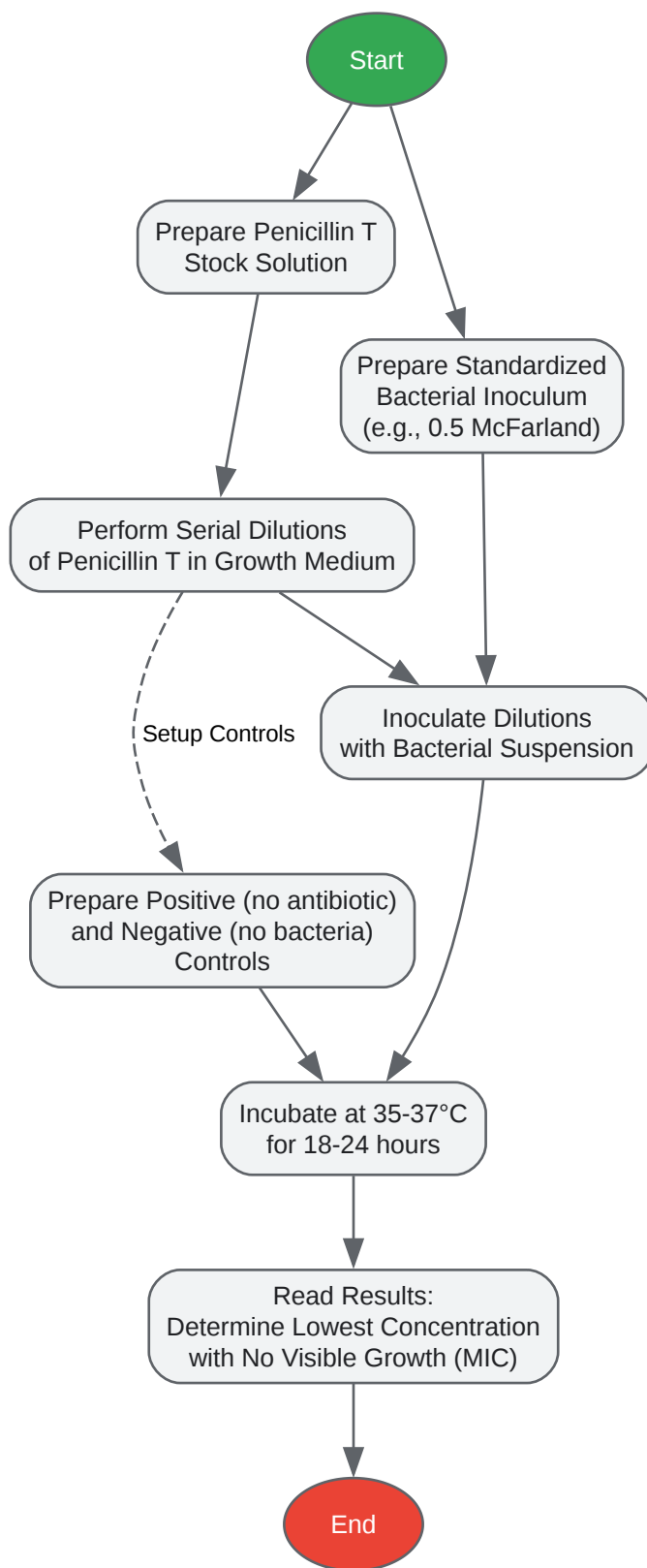
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Caption: General mechanism of penicillin action on bacterial cell wall synthesis.

Experimental Protocols: Minimum Inhibitory Concentration (MIC) Assay

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. The following are standard protocols for determining the MIC of **Penicillin T**.

The general workflow for determining the MIC of **Penicillin T** is depicted below.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com